

Synthesis of 5-(Trifluoromethyl)indoline Derivatives: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)indoline

Cat. No.: B062749

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the synthesis of **5-(trifluoromethyl)indoline** derivatives. This class of compounds is of significant interest in medicinal chemistry due to the unique properties conferred by the trifluoromethyl group, which can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.^[1]

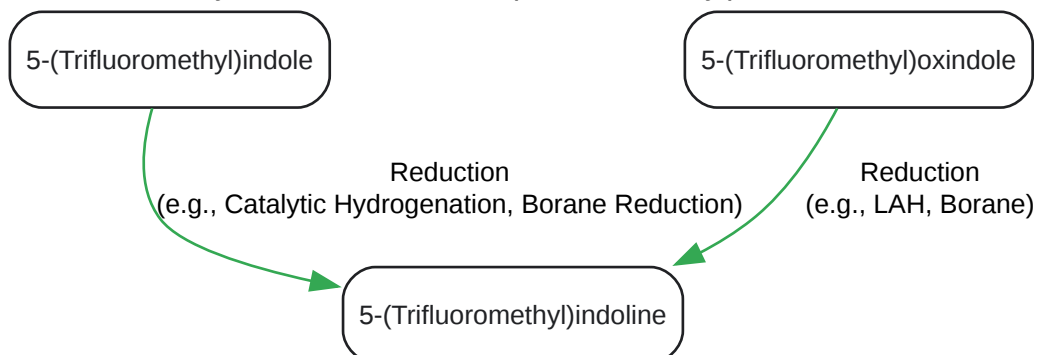
This guide outlines two primary synthetic strategies for obtaining the core **5-(trifluoromethyl)indoline** scaffold: the reduction of 5-(trifluoromethyl)indole and the reduction of 5-(trifluoromethyl)oxindole. Detailed experimental protocols for these key transformations are provided, along with a summary of reaction yields and conditions in a comparative table. Furthermore, we explore the biological significance of these derivatives by illustrating their involvement in key signaling pathways, providing context for their application in drug discovery.

Synthetic Pathways and Methodologies

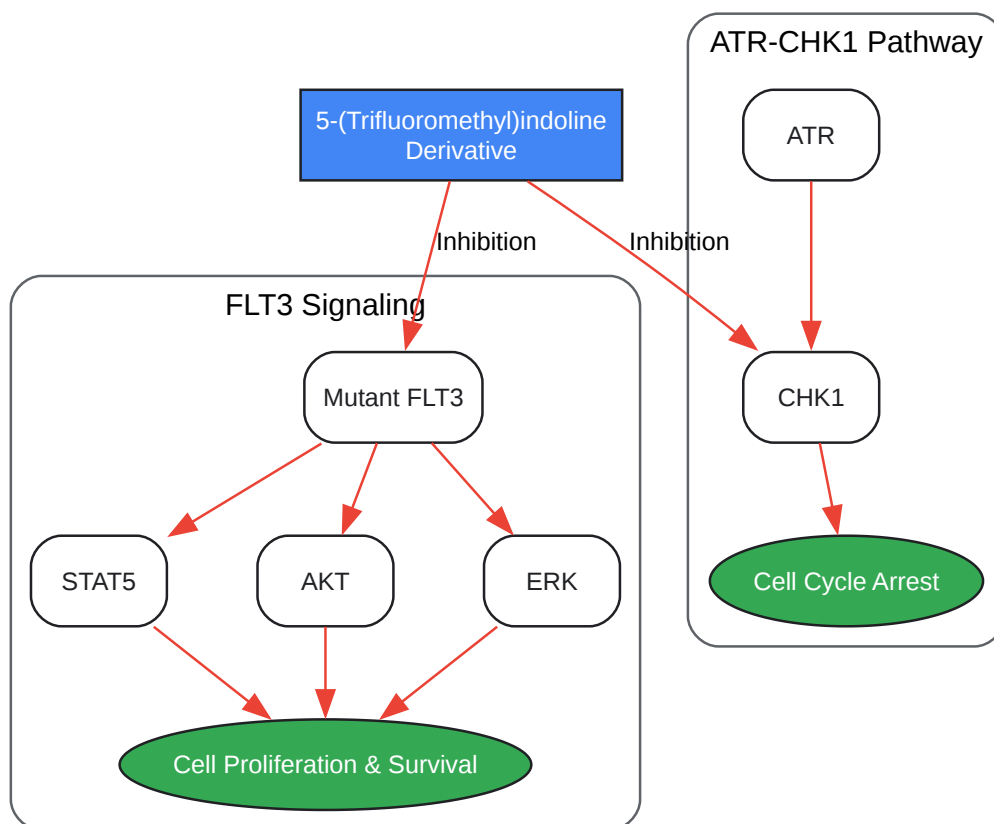
The synthesis of **5-(trifluoromethyl)indoline** derivatives typically starts from commercially available 5-(trifluoromethyl)indole or 5-(trifluoromethyl)oxindole. The choice of starting material and reduction method can be tailored based on available resources, desired scale, and tolerance of other functional groups in the molecule.

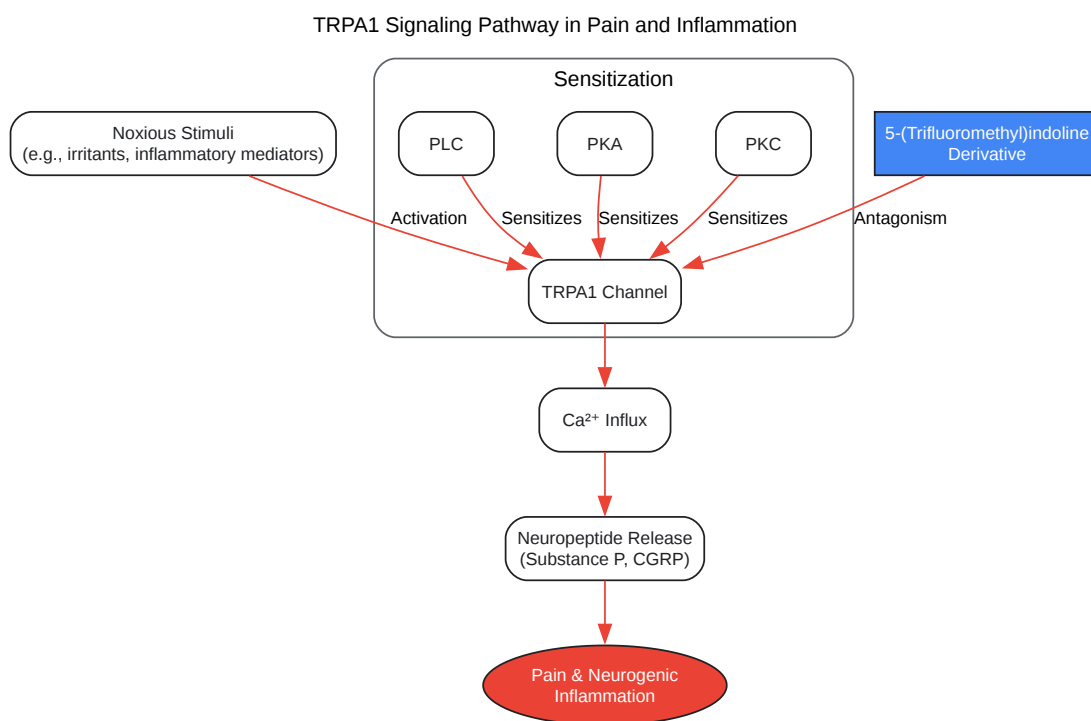
Diagram of Synthetic Routes

Synthetic Routes to 5-(Trifluoromethyl)indoline



FLT3 and CHK1 Signaling Pathways in AML





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References

- 1. tandfonline.com [tandfonline.com]
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